

# Mordant Orange 6: A Critical Comparison with Synthetic Food Dyes

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## Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B606671

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## An Evaluation of Suitability and Safety for Food Applications

The quest for novel and effective food colorants is a continuous endeavor in the food industry. While synthetic dyes provide vibrant and stable colors, consumer demand for "natural" alternatives and concerns about the safety of some synthetic dyes have spurred research into other coloring agents. This guide addresses the proposition of using **Mordant Orange 6**, a textile dye, as an alternative to synthetic food dyes. However, a comprehensive review of the available scientific literature reveals a critical lack of safety data for **Mordant Orange 6** in the context of food applications. This guide, therefore, serves not as an endorsement, but as a critical comparison to highlight the rigorous safety standards that any potential food additive must meet.

It is imperative to note that **Mordant Orange 6** is not an approved food additive in any jurisdiction. Its use in food is not supported by toxicological data and would be in violation of food safety regulations.

## Comparative Analysis: Mordant Orange 6 vs. Sunset Yellow FCF

To illustrate the significant data gap for **Mordant Orange 6**, a comparison is drawn with a widely used and extensively studied synthetic orange food dye, Sunset Yellow FCF (also known as FD&C Yellow No. 6).

Property	Mordant Orange 6	Sunset Yellow FCF (FD&C Yellow No. 6)
Chemical Identity		
C.I. Name	Mordant Orange 6	Food Yellow 3
C.I. Number	26520	15985
CAS Number	3564-27-0	2783-94-0
Chemical Class	Double Azo Dye	Monoazo Dye
Molecular Formula	$C_{19}H_{12}N_4Na_2O_6S$ <a href="#">[1]</a>	$C_{16}H_{10}N_2Na_2O_7S_2$ <a href="#">[2]</a>
Molecular Weight	470.37 g/mol <a href="#">[1]</a>	452.36 g/mol <a href="#">[2]</a>
Physicochemical Properties		
Appearance	Red-orange powder <a href="#">[3]</a>	Orange-red powder or granules <a href="#">[4]</a>
Solubility in Water	80 g/L at 80°C <a href="#">[5]</a>	190 g/L at 25°C <a href="#">[6]</a>
Solubility in Ethanol	Slightly soluble <a href="#">[3]</a>	Slightly soluble <a href="#">[4]</a>
Stability	Stable under normal conditions for textile dyeing.	Good stability to heat, light, and pH changes (pH 3-8) <a href="#">[6]</a> .
Toxicological Data		
Acute Oral Toxicity (LD <sub>50</sub> )	Not Available for Food Use	>10,000 mg/kg in rats <a href="#">[7]</a>
Genotoxicity	Not Available for Food Use	No known genotoxicity in permitted amounts <a href="#">[2]</a> .
Carcinogenicity	Not Available for Food Use	No known carcinogenicity in permitted amounts <a href="#">[2]</a> .
Reproductive & Developmental Toxicity	Not Available for Food Use	No known developmental toxicity in permitted amounts <a href="#">[2]</a> .
Regulatory Status		

Approved for Food Use	No	Yes, in the US (FD&C Yellow No. 6) and EU (E110), among others[8].
Acceptable Daily Intake (ADI)	Not Established	0-4 mg/kg body weight (WHO/FAO and EU)[2][9]. 3.75 mg/kg body weight (US FDA) [2].

## The Imperative of Rigorous Safety Evaluation: Standard Experimental Protocols

For any substance to be considered for use as a food additive, it must undergo a battery of toxicological tests to establish its safety. The following are the key experimental protocols that would be required for **Mordant Orange 6**, and which have been conducted for approved dyes like Sunset Yellow FCF.

### 1. Acute Oral Toxicity Study:

- Protocol: Typically conducted in rodents (e.g., rats or mice) according to OECD Guideline 420, 423, or 425. A single high dose of the substance is administered orally, and the animals are observed for a set period (usually 14 days) for signs of toxicity and mortality. The LD<sub>50</sub> (the dose lethal to 50% of the test population) is determined.
- Purpose: To assess the short-term toxic effects of a substance if ingested in a large amount.

### 2. Genotoxicity Assays:

- Protocols: A battery of in vitro and in vivo tests are required.
  - Ames Test (in vitro): (OECD Guideline 471) Uses strains of *Salmonella typhimurium* to detect gene mutations.
  - In Vitro Mammalian Cell Gene Mutation Test: (OECD Guideline 476) Uses mammalian cells to detect gene mutations.

- In Vitro Mammalian Chromosome Aberration Test: (OECD Guideline 473) Assesses the potential to cause structural chromosome damage in cultured mammalian cells.
- In Vivo Mammalian Erythrocyte Micronucleus Test: (OECD Guideline 474) Conducted in rodents to detect damage to chromosomes or the mitotic apparatus in red blood cells.
- Purpose: To determine if the substance can cause damage to the genetic material (DNA), which could lead to cancer or heritable diseases.

### 3. Sub-chronic and Chronic Toxicity/Carcinogenicity Studies:

- Protocol: (OECD Guidelines 408 and 452/453) The substance is administered daily in the diet to rodents for an extended period. Sub-chronic studies last for 90 days, while chronic/carcinogenicity studies can last for up to 2 years (the lifetime of the animal). Researchers monitor for any adverse health effects, including the development of tumors.
- Purpose: To evaluate the long-term health effects of repeated exposure to the substance, including its potential to cause cancer.

### 4. Reproductive and Developmental Toxicity Studies:

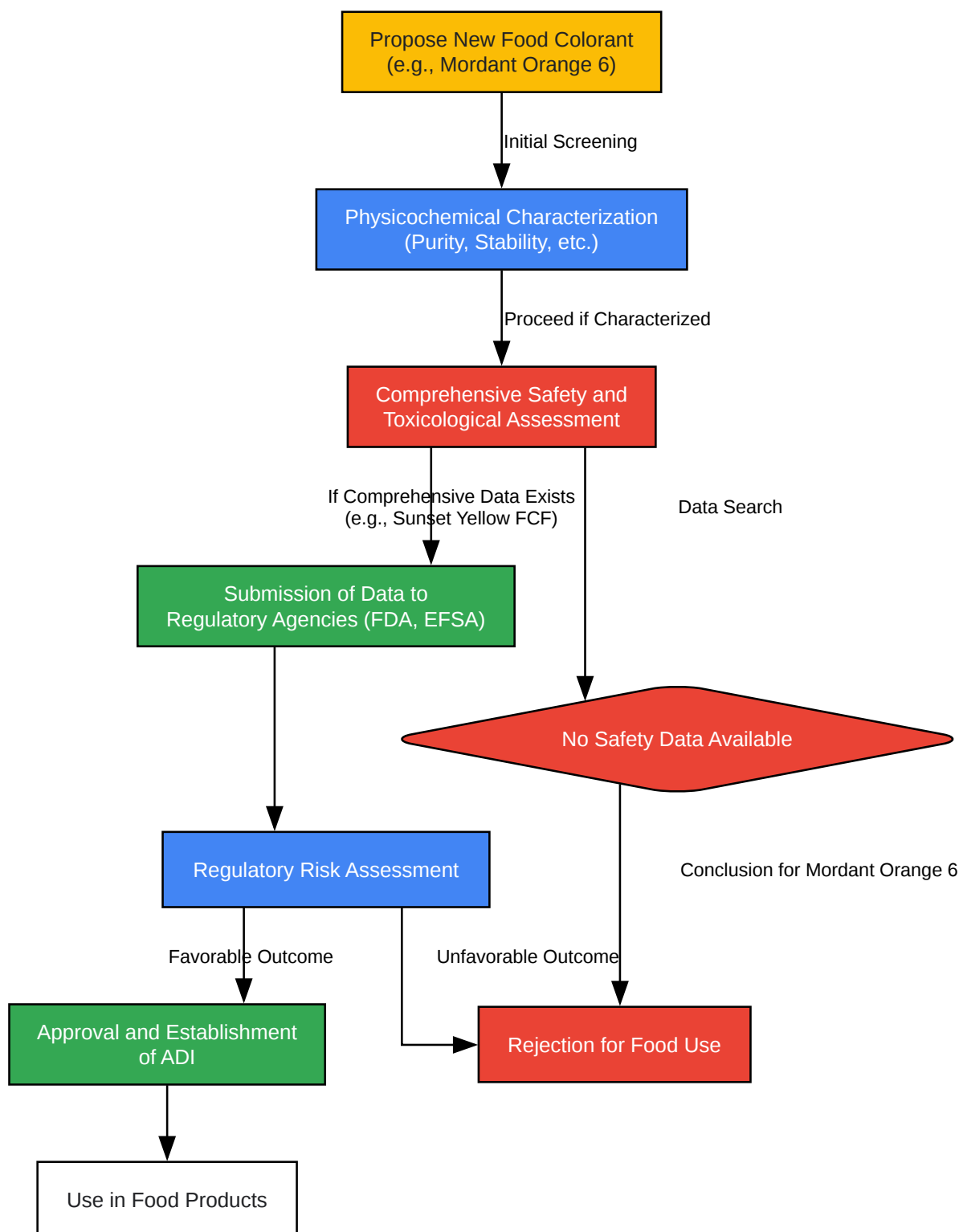
- Protocol: (OECD Guidelines 414, 415, 416) The substance is administered to animals before and during pregnancy, and the effects on fertility, pregnancy, and fetal development are assessed. The health of the offspring is also monitored.
- Purpose: To determine if the substance has any adverse effects on reproduction or the development of the fetus.

### 5. Metabolism and Pharmacokinetic Studies:

- Protocol: These studies track the absorption, distribution, metabolism, and excretion (ADME) of the substance in the body.
- Purpose: To understand how the body processes the substance, which is crucial for assessing its potential toxicity.

## Logical Workflow for Food Dye Evaluation

The following diagram illustrates the necessary steps for evaluating a potential new food colorant. As shown, **Mordant Orange 6** fails at the initial and most critical stage: the availability of safety and toxicological data.



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### Evaluation Pathway for a Potential Food Dye

## Conclusion

Based on the current scientific evidence, **Mordant Orange 6** cannot be considered a safe or viable alternative to synthetic food dyes. The complete absence of toxicological data for its use in food applications means that its potential risks to human health are unknown. The rigorous testing that approved synthetic food dyes like Sunset Yellow FCF undergo serves as a benchmark for the level of safety assurance required for any substance intentionally added to food. Without such data, the use of **Mordant Orange 6** in food would be a significant and unacceptable risk to public health. Researchers and professionals in drug development and food science should rely on substances that have been thoroughly evaluated and approved by regulatory authorities.

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